

An In-depth Technical Guide to Soyasaponin II

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Compound of Interest

Compound Name: Soyasaponin II

Cat. No.: B192431

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This guide provides a comprehensive overview of **Soyasaponin II**, a bioactive triterpenoid saponin found predominantly in soybeans (*Glycine max*). It is intended for researchers, scientists, and professionals in drug development, offering detailed information on its chemical properties, biological activities, and associated experimental protocols.

Core Properties of Soyasaponin II

Soyasaponin II, also known as Soyasaponin Bc or Soyasaponin BII, is a member of the group B soyasaponins.^[1] Its chemical and physical properties are summarized below.

Table 1: Physicochemical Properties of **Soyasaponin II**

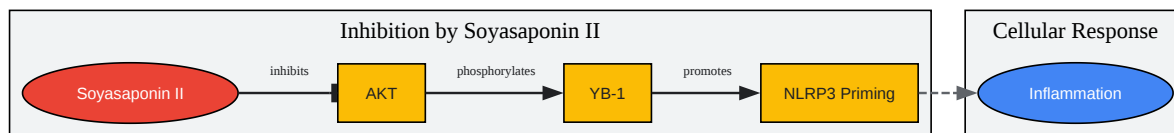
Property	Value	Source(s)
CAS Number	55319-36-3	[1][2][3][4]
Molecular Formula	C ₄₇ H ₇₆ O ₁₇	[1][2]
Molecular Weight	913.11 g/mol	[2][5]
Exact Mass	912.5083 Da	[2]
Appearance	Solid	[5]
Melting Point	212 - 215 °C	[5]
Solubility	Chloroform: Slightly soluble (0.1-1 mg/ml) DMSO: Sparingly soluble (1-10 mg/ml) Methanol: Slightly soluble (0.1- 1 mg/ml) Water: Sparingly soluble (1-10 mg/ml)	[1]
Storage	-20°C, protect from light	[2][6]
Stability	≥ 4 years at -20°C	[1]

Pharmacological Activities and Signaling Pathways

Soyasaponin II has demonstrated a range of biological activities, making it a compound of interest for therapeutic development. Its known effects include anti-inflammatory, antiviral, and anticancer properties.

2.1 Anti-inflammatory Activity

Soyasaponin II has been shown to protect against acute liver failure by inhibiting the priming of the NLRP3 inflammasome.[7] This is achieved by diminishing the phosphorylation of Y-Box Binding Protein 1 (YB-1), a key event in the inflammatory cascade.[8] The proposed mechanism involves the modulation of the AKT signaling pathway.[8]



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Soyasaponin II inhibits NLRP3 inflammasome priming.

2.2 Antiviral Activity

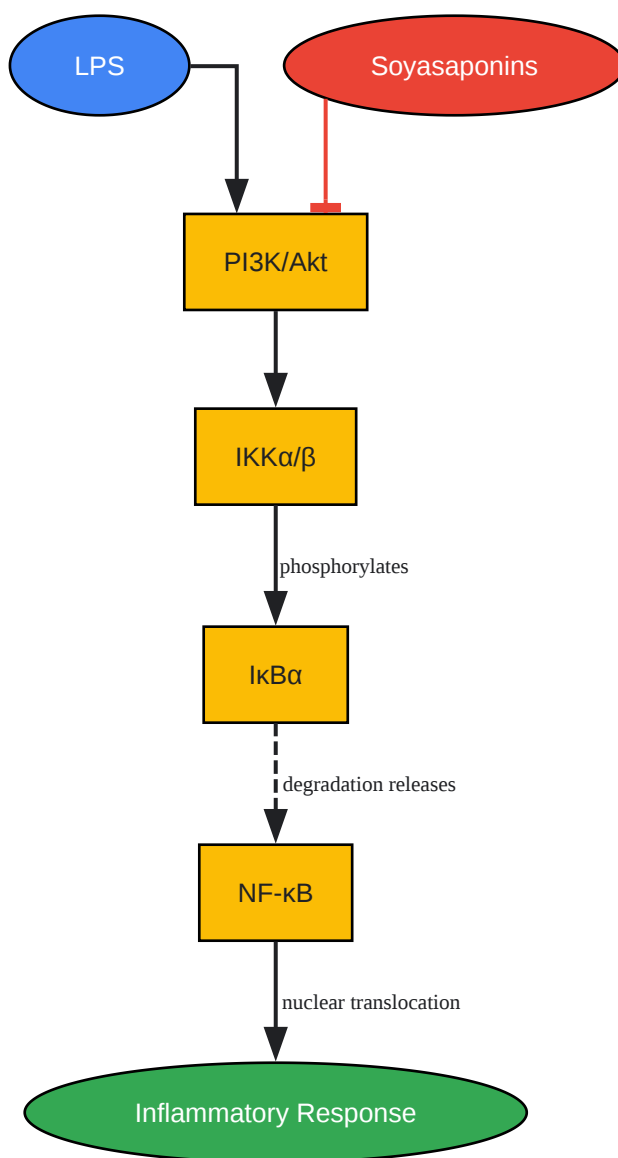
Soyasaponin II has been found to inhibit the replication of several viruses in vitro.[1][6]

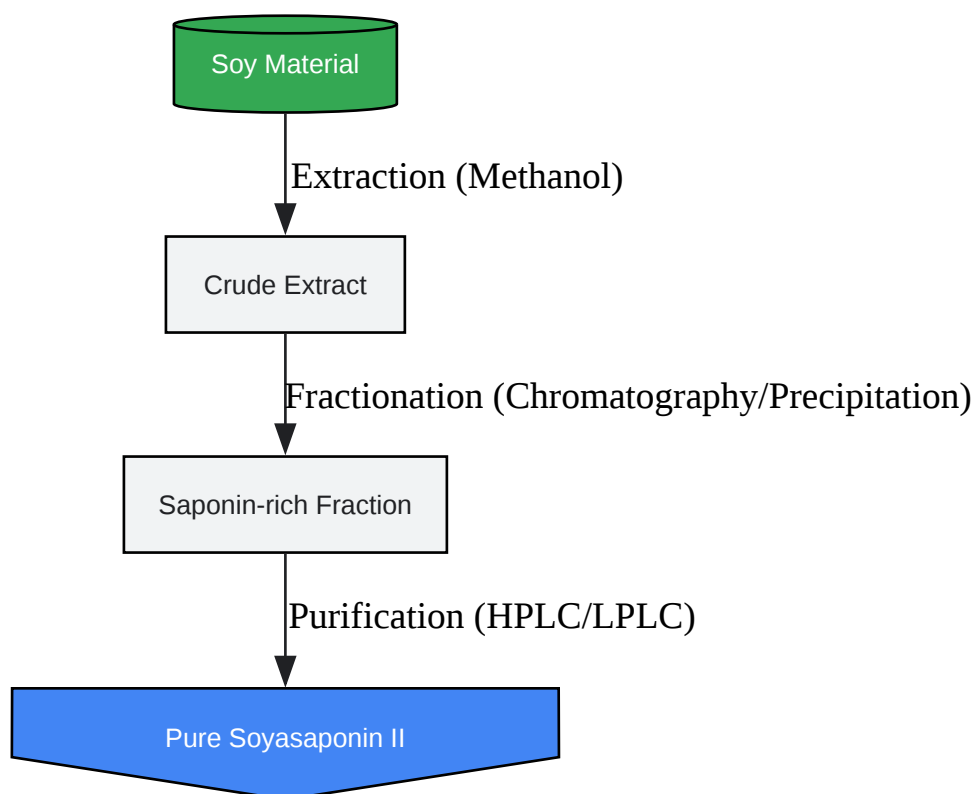
Table 2: Antiviral Activity of **Soyasaponin II**

Virus	IC ₅₀	Source(s)
Herpes Simplex Virus 1 (HSV-1)	54 µM	[1][6]
Human Cytomegalovirus (HCMV)	104 µM	[1][6]
Influenza Virus	88 µM	[1][6]
Human Immunodeficiency Virus (HIV-1)	112 µM	[6]

2.3 Anticancer Activity

This saponin has been observed to inhibit the proliferation of HeLa cells and induce apoptosis at concentrations ranging from 100 to 400 mg/L.[1] Research on related soyasaponins suggests that they can modulate key signaling pathways involved in cancer progression, such as the PI3K/Akt/NF-κB and MAPK pathways.[9][10][11] For instance, soyasaponins can blunt inflammation by inhibiting the ROS-mediated activation of the PI3K/Akt/NF-κB pathway.[9]





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